

Application Notes and Protocols for MCP-NECA

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Compound of Interest

Compound Name: *Mcp-neca*

Cat. No.: *B1676814*

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These application notes provide detailed protocols for the dissolution and storage of N6-Cyclopentyl-5'-N-ethylcarboxamidoadenosine (**MCP-NECA**), a potent and non-selective agonist of adenosine receptors. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Chemical Properties and Solubility

MCP-NECA is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and dimethylformamide (DMF).[1] It is sparingly soluble in aqueous solutions.[2][3] The solubility of **MCP-NECA** in various solvents is summarized in the table below. It is important to note that using fresh, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[2][4] For biological experiments, it is advised to make further dilutions of the stock solution into aqueous buffers or isotonic saline to ensure that the residual amount of organic solvent is insignificant, as organic solvents may have physiological effects at low concentrations.[1]

Solvent	Approximate Solubility
DMSO	14 - 62.5 mg/mL
Dimethylformamide (DMF)	~25 mg/mL
Ethanol	~2 mg/mL
0.1 M HCl	3.4 mg/mL
Water	< 0.1 mg/mL (insoluble)
45% (w/v) aq 2-hydroxypropyl- β -cyclodextrin	0.2 mg/mL

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **MCP-NECA** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **MCP-NECA** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.08 mg of **MCP-NECA** (Molecular Weight: 308.29 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM stock solution, add 1 mL of DMSO to 3.08 mg of **MCP-NECA**.

- **Mixing:** Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, brief sonication in an ultrasonic bath may be applied.[\[2\]](#) Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.[\[2\]](#)
- **Storage:** Store the aliquots at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks).[\[5\]](#) When stored at -20°C, the stock solution is stable for up to one year, and for up to two years at -80°C.[\[2\]](#)

Protocol for Preparation of Aqueous Working Solutions

Materials:

- **MCP-NECA** stock solution in DMSO
- Sterile aqueous buffer (e.g., phosphate-buffered saline, cell culture medium)
- Sterile tubes

Procedure:

- **Dilution:** On the day of the experiment, thaw a single aliquot of the **MCP-NECA** stock solution.
- **Serial Dilution:** Perform serial dilutions of the stock solution with the desired aqueous buffer to achieve the final working concentration.
- **Mixing:** Gently mix the solution after each dilution.
- **Usage:** It is recommended to prepare fresh working solutions for each experiment and use them on the same day.[\[2\]](#)

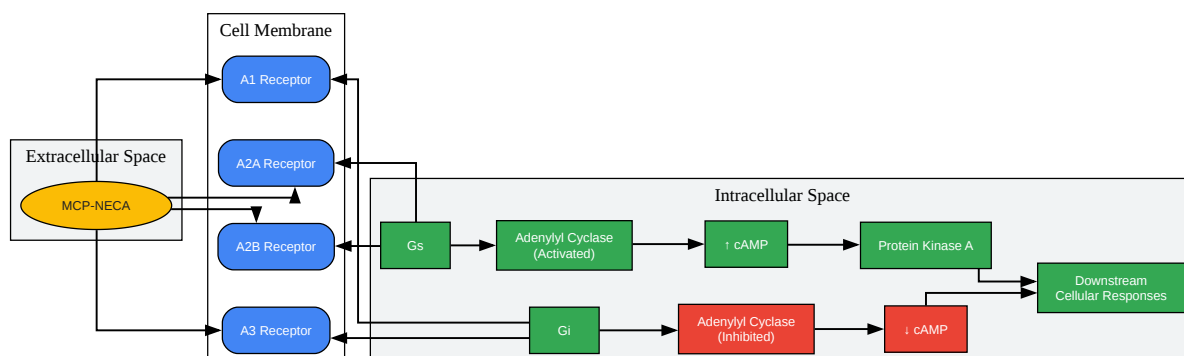
Storage and Stability

Proper storage of **MCP-NECA** is critical to maintain its biological activity.

- **Solid Compound:** The solid powder should be stored in a dry, dark place. For short-term storage, 0-4°C is suitable, while -20°C is recommended for long-term storage.^[5] The solid is stable for at least four years when stored at -20°C.^[1]
- **Stock Solutions:** As mentioned, stock solutions in DMSO should be aliquoted and stored at -20°C or -80°C.^[2] Stock solutions are reported to be stable for up to 3 months at -20°C.^[6]
- **Aqueous Solutions:** Aqueous working solutions are less stable and should be prepared fresh for each experiment.

Signaling Pathway

MCP-NECA is a non-selective adenosine receptor agonist, meaning it activates all four subtypes of adenosine receptors: A₁, A_{2a}, A_{2e}, and A₃.^[6] These receptors are G-protein coupled receptors (GPCRs) that, upon activation, trigger various downstream signaling cascades. For instance, activation of A_{2a} and A_{2e} receptors typically leads to the activation of adenylyl cyclase and an increase in intracellular cyclic AMP (cAMP) levels, while A₁ and A₃ receptor activation often inhibits adenylyl cyclase, leading to a decrease in cAMP.^[6] These signaling events can modulate a wide range of physiological processes, including inflammation, neurotransmission, and cardiovascular function.^{[4][5]}



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Caption: **MCP-NECA** signaling pathway.

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